

# Glycidyldiethylamine CAS number and safety data sheet

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## Compound of Interest

Compound Name: Glycidyldiethylamine

Cat. No.: B1347072

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## An In-depth Technical Guide to Glycidyldiethylamine

CAS Number: 2917-91-1

This technical guide provides a comprehensive overview of **Glycidyldiethylamine**, a bifunctional molecule containing both a reactive epoxide ring and a tertiary amine. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, safety data, and potential applications.

## Chemical and Physical Properties

**Glycidyldiethylamine**, also known as N,N-Diethyl-2-oxiranemethanamine, is a versatile chemical intermediate.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	2917-91-1	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO	<a href="#">[1]</a>
Molecular Weight	129.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	239.29 °C (estimated)	<a href="#">[1]</a>
Flash Point	41.1 °C	<a href="#">[1]</a>
Appearance	Clear to pale yellow liquid	<a href="#">[1]</a>
Odor	Amine-like	<a href="#">[1]</a>

## Safety Data Sheet Summary

Due to the limited availability of a comprehensive, officially harmonized Safety Data Sheet (SDS) for **Glycidyldiethylamine**, the following information is a consolidation of available data. It should be noted that some sources lack detailed GHS classifications and toxicological data. [\[3\]](#)

Hazard Category	Classification	Notes
Acute Toxicity	No data available	Harmful if inhaled or ingested. <a href="#">[1]</a>
Skin Corrosion/Irritation	Potential irritant	May cause skin irritation. <a href="#">[1]</a>
Eye Damage/Irritation	Potential irritant	May cause eye irritation. <a href="#">[1]</a>

### First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention if symptoms persist.[\[3\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[\[3\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

#### Handling and Storage:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Store in a tightly closed container in a cool, dry place away from incompatible materials.

## Experimental Protocols

While specific experimental protocols for the use of **Glycidyldiethylamine** in drug development are not readily available in the public domain, its chemical structure suggests its utility as a cross-linking agent or for the functionalization of biomolecules. The epoxide group is susceptible to nucleophilic attack, particularly by amines, leading to the formation of  $\beta$ -amino alcohols.[4][5][6]

Below is a representative protocol for the amine-functionalization of a biomolecule (e.g., a protein) using a glycidyl amine derivative. This protocol is based on the general reactivity of epoxides with amines.

**Objective:** To covalently conjugate **Glycidyldiethylamine** to a protein via its primary amine groups (e.g., lysine residues).

#### Materials:

- Protein solution (e.g., 1-10 mg/mL in a suitable buffer, pH 8-9)
- **Glycidyldiethylamine**
- Reaction buffer (e.g., 100 mM sodium bicarbonate or sodium borate, pH 8.5)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)

- Purification system (e.g., dialysis, size-exclusion chromatography)

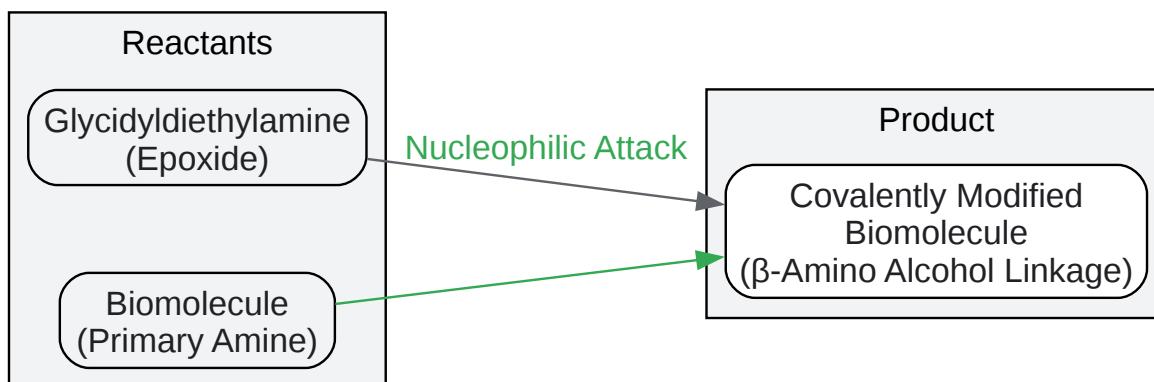
Procedure:

- Protein Preparation: Prepare the protein solution in the reaction buffer. Ensure the buffer does not contain primary amines.
- Reagent Preparation: Prepare a stock solution of **Glycidyldiethylamine** in an organic solvent miscible with the reaction buffer (e.g., DMSO or DMF).
- Conjugation Reaction: Add a molar excess of the **Glycidyldiethylamine** stock solution to the protein solution while gently stirring. The optimal molar ratio will need to be determined empirically but can range from 10-fold to 100-fold molar excess of the glycidyl amine to the protein.
- Incubation: Incubate the reaction mixture at room temperature or 37°C for a period ranging from 2 to 24 hours. The reaction progress can be monitored by analytical techniques such as mass spectrometry or SDS-PAGE.
- Quenching: Add the quenching solution to the reaction mixture to consume any unreacted **Glycidyldiethylamine**.
- Purification: Remove the excess reagent and byproducts by dialysis against a suitable buffer or by using size-exclusion chromatography.
- Characterization: Characterize the resulting conjugate to determine the degree of labeling and confirm the integrity of the protein.

## Signaling Pathways and Biological Interactions

Specific signaling pathways directly modulated by **Glycidyldiethylamine** have not been elucidated in the available literature. However, due to its reactive epoxide group, **Glycidyldiethylamine** has the potential to interact with various biological macromolecules. The primary mechanism of action in a biological system would likely involve the covalent modification of proteins or other nucleophile-containing biomolecules.

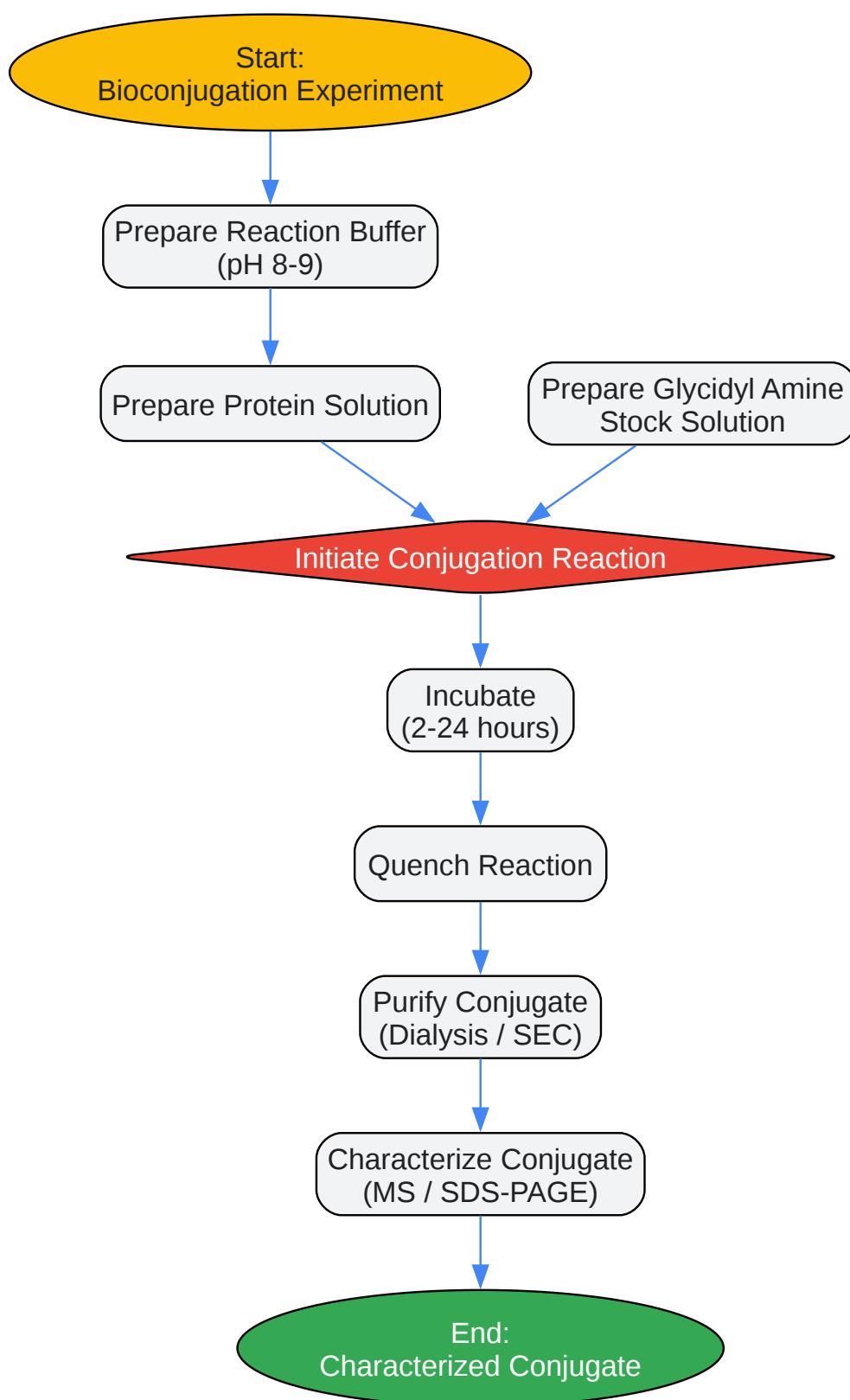
The diagram below illustrates the general chemical reaction pathway of a glycidyl amine with a primary amine on a biomolecule, such as a lysine residue on a protein. This reaction leads to a stable covalent bond, effectively modifying the structure and potentially the function of the biomolecule.



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Caption: General reaction of **Glycidyldiethylamine** with a biomolecule.

The following diagram illustrates a logical workflow for utilizing a glycidyl amine in a bioconjugation experiment.



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Caption: Experimental workflow for bioconjugation with a glycidyl amine.

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